

# What are the basic properties of Erbium sulfate?

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Erbium sulfate*

Cat. No.: *B085261*

[Get Quote](#)

## Erbium (III) Sulfate: A Technical Overview

Erbium (III) sulfate is an inorganic compound of the rare earth metal erbium with the chemical formula  $\text{Er}_2(\text{SO}_4)_3$ .<sup>[1]</sup> It is a pink, crystalline solid that typically exists in its anhydrous form or as an octahydrate ( $\text{Er}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$ ).<sup>[1][2]</sup> This compound is noted for its hygroscopic nature and its solubility in water and acids.<sup>[3][4]</sup> Its primary applications are found in specialized fields such as glass and porcelain manufacturing, and as a critical dopant in the production of optical fibers and amplifiers.<sup>[1][4][5]</sup>

## Physicochemical Properties

**Erbium sulfate** is characterized by its distinct pink color, a common trait for salts of the erbium(III) ion.<sup>[3]</sup> The compound's properties vary between its anhydrous and hydrated forms, particularly in terms of density and molecular weight. It is thermally sensitive, with the octahydrate form decomposing upon heating.<sup>[1]</sup>

Table 1: Key Physicochemical Properties of Erbium (III) Sulfate

Property	Anhydrous (Er <sub>2</sub> (SO <sub>4</sub> ) <sub>3</sub> )	Octahydrate (Er <sub>2</sub> (SO <sub>4</sub> ) <sub>3</sub> ·8H <sub>2</sub> O)	Reference(s)
CAS Number	13478-49-4	10031-52-4	[1]
Molecular Formula	Er <sub>2</sub> O <sub>12</sub> S <sub>3</sub>	Er <sub>2</sub> H <sub>16</sub> O <sub>20</sub> S <sub>3</sub>	[1][6]
Molecular Weight	622.71 g/mol	766.83 g/mol	[2][3][6]
Appearance	Pink Powder	Pink Monoclinic Crystals	[1][2][5]
Density	3.678 g/cm <sup>3</sup>	3.217 g/cm <sup>3</sup>	[1][2]
Melting Point	Dissociates on heating	Decomposes at 400 °C	[1][2]
Crystal Structure	-	Monoclinic	[2]

| Sensitivity | Hygroscopic | Hygroscopic [[2][4] |

## Solubility

**Erbium sulfate** is moderately soluble in water, and its solubility is temperature-dependent, decreasing as the temperature rises.[1][2] It is also reported to be soluble in acids.[3] The dissolution process in water is exothermic, releasing heat.[2]

Table 2: Solubility of Erbium (III) Sulfate Octahydrate in Water

Temperature	Solubility (g/L)	Reference(s)
20 °C	160	[1][2]

| 40 °C | 65.3 [[1][2] |

## Chemical Properties and Reactivity

**Erbium sulfate** is a stable compound under normal conditions but exhibits specific reactivity.[3]

- **Hydration and Dehydration:** The anhydrous form is hygroscopic and readily absorbs water from the atmosphere to form the octahydrate.[2] Upon heating, the octahydrate loses its water of crystallization.[2]
- **Thermal Decomposition:** The octahydrate decomposes at 400 °C.[1] When heated to higher temperatures, around 850 °C, it forms a basic sulfate.[2]
- **Stability:** It is fairly stable in air and does not oxidize as rapidly as some other rare earth metals.[3]

## Experimental Protocols

### Synthesis of Erbium (III) Sulfate

A common laboratory method for the synthesis of erbium (III) sulfate involves the reaction of erbium (III) oxide with sulfuric acid.[1]

**Objective:** To synthesize Erbium (III) Sulfate ( $\text{Er}_2(\text{SO}_4)_3$ ) from Erbium (III) Oxide.

**Materials:**

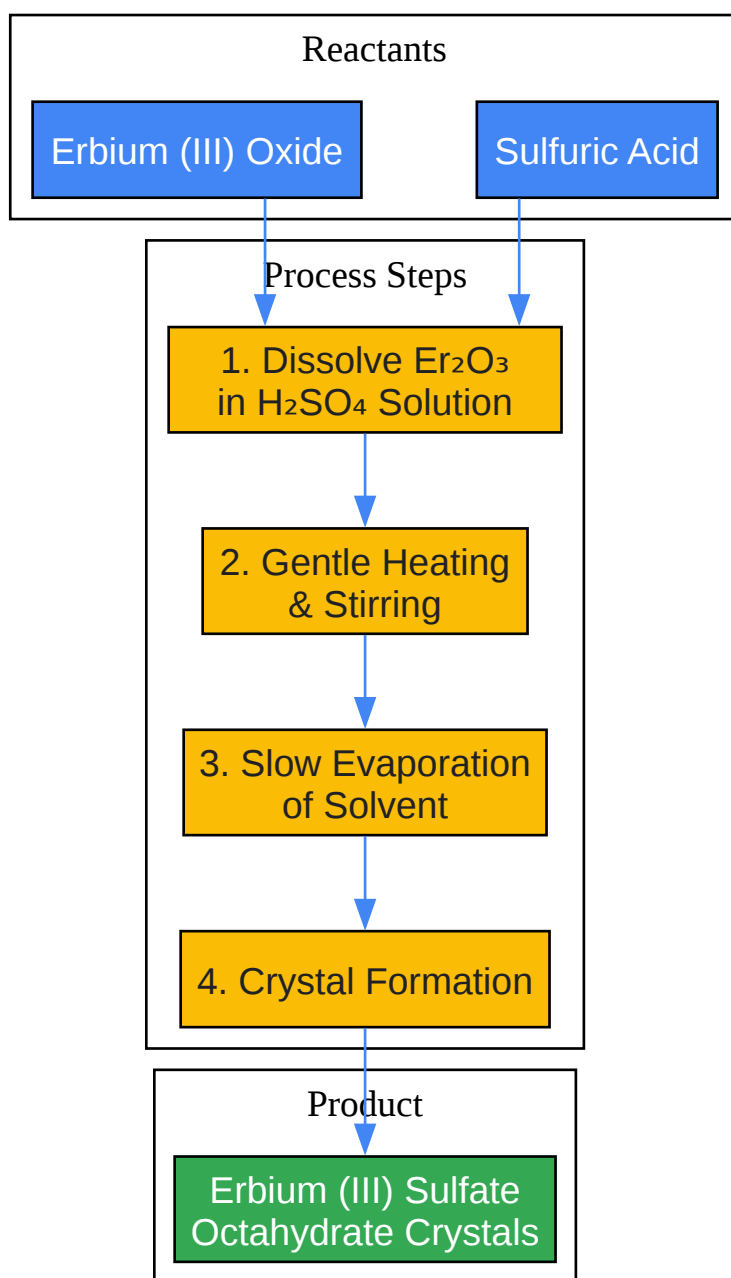
- Erbium (III) oxide ( $\text{Er}_2\text{O}_3$ )
- Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ )
- Deionized Water
- Beakers
- Stirring rod
- Heating plate/mantle
- Evaporating dish

**Methodology:**

- **Dissolution:** Carefully add a stoichiometric amount of erbium (III) oxide to a beaker containing a measured volume of concentrated sulfuric acid. The reaction is as follows:



- Heating and Stirring: Gently heat the mixture and stir continuously until all the erbium oxide has dissolved completely, resulting in a clear pink solution.
- Evaporation: Transfer the resulting solution to an evaporating dish.
- Crystallization: Allow for the slow evaporation of the solvent at a controlled temperature (e.g., 20-25 °C).<sup>[2]</sup> Pink crystals of erbium (III) sulfate octahydrate will form over time.
- Isolation: Decant the supernatant liquid and collect the crystals. The crystals can be dried in a desiccator to remove excess moisture.

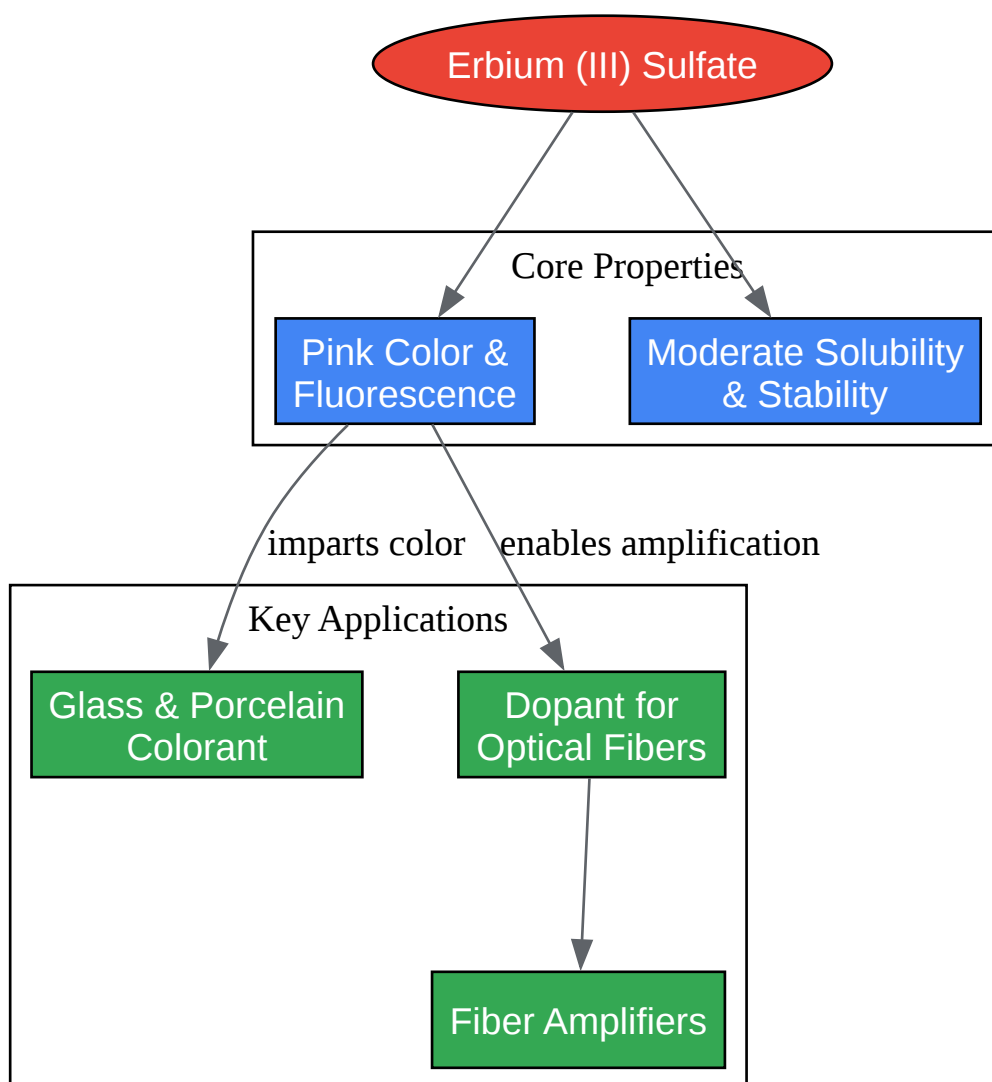


[Click to download full resolution via product page](#)

Diagram 1: Workflow for the synthesis of Erbium (III) Sulfate.

## Properties and Applications

The unique optical and chemical properties of **erbium sulfate** make it valuable for specific high-technology applications. The presence of erbium ions, which fluoresce with a distinct pink color, is central to its use.[3]



[Click to download full resolution via product page](#)

Diagram 2: Relationship between properties and applications of Erbium (III) Sulfate.

## Safety and Handling

Erbium (III) sulfate is classified as a hazardous substance that requires careful handling to avoid exposure.

Hazard Identification:

- Skin Irritation (H315): Causes skin irritation.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Eye Irritation (H319): Causes serious eye irritation.[\[7\]](#)[\[8\]](#)[\[9\]](#)

- Respiratory Irritation (H335): May cause respiratory irritation.[7][8][9]

#### Recommended Handling Procedures:

- Ventilation: Handle in a well-ventilated area or under a chemical fume hood to avoid inhaling dust.[8][10]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical safety goggles, impermeable gloves, and a lab coat.[8] A NIOSH/MSHA-approved respirator should be used if dust generation is unavoidable.[8]
- Storage: Store in a cool, dry, and well-ventilated place.[10] Keep the container tightly sealed to protect it from moisture due to its hygroscopic nature.[10]
- First Aid: In case of skin contact, wash with plenty of soap and water.[7] If in eyes, rinse cautiously with water for several minutes.[7] If inhaled, move the person to fresh air.[7] Seek medical attention if irritation persists.[7]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Erbium(III) sulfate - Wikipedia [en.wikipedia.org]
- 2. Erbium Sulfate [drugfuture.com]
- 3. americanelements.com [americanelements.com]
- 4. ERBIUM SULFATE | lookchem [lookchem.com]
- 5. ERBIUM SULFATE Nine Chongqing Chemdad Co. , Ltd [chemdad.com]
- 6. Erbium sulfate octahydrate | Er<sub>2</sub>H<sub>16</sub>O<sub>20</sub>S<sub>3</sub> | CID 25021617 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Erbium Sulfate - ESPI Metals [espimetals.com]
- 8. benchchem.com [benchchem.com]

- 9. ERBIUM SULFATE - Safety Data Sheet [chemicalbook.com]
- 10. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [What are the basic properties of Erbium sulfate?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085261#what-are-the-basic-properties-of-erbium-sulfate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)